

# Application Note: Quantification of Nisinic Acid in Lipid Samples using LC-MS

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## Compound of Interest

Compound Name: *Nisinic acid*

Cat. No.: *B1251706*

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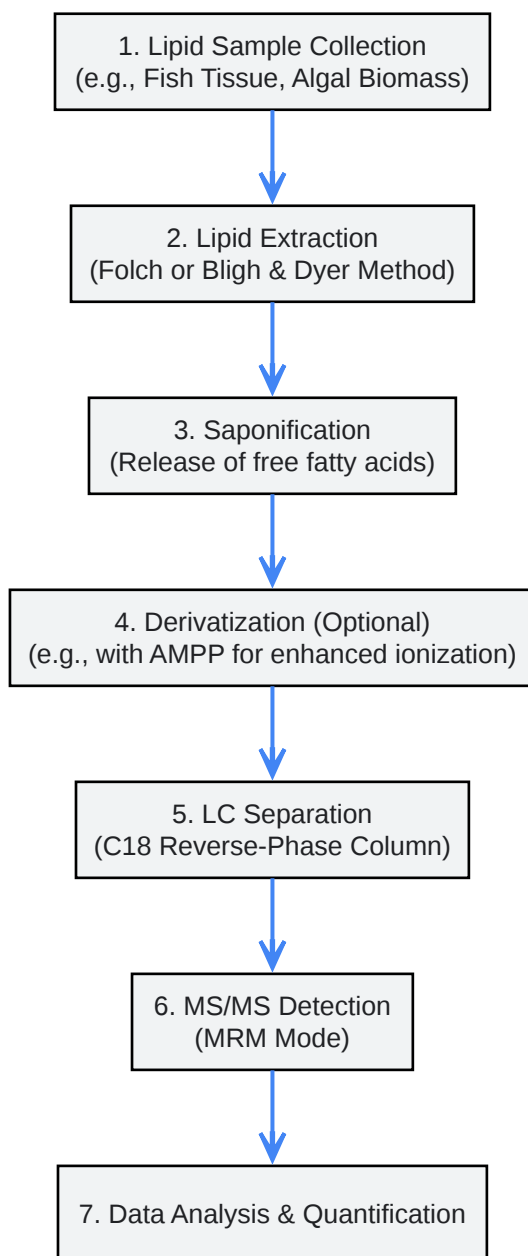
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Nisinic acid** (all-cis-6,9,12,15,18,21-tetracosahexaenoic acid), a very long-chain omega-3 polyunsaturated fatty acid (VLC-PUFA) with the lipid nomenclature 24:6(n-3), is gaining interest in the scientific community.[1] While not as extensively studied as other omega-3 fatty acids like EPA and DHA, **nisinic acid** is recognized for its biological activity and its role as a precursor in the biosynthesis of DHA.[1] Accurate quantification of **nisinic acid** in various lipid samples is crucial for understanding its metabolism, physiological functions, and potential as a therapeutic agent. This application note provides a detailed protocol for the quantification of **nisinic acid** in lipid samples using Liquid Chromatography-Mass Spectrometry (LC-MS), a highly sensitive and specific analytical technique.

## Signaling Pathway and Biological Relevance

**Nisinic acid** is an intermediate in the omega-3 fatty acid biosynthesis pathway, which is essential for the production of docosahexaenoic acid (DHA). The pathway begins with the essential fatty acid alpha-linolenic acid (ALA) and proceeds through a series of elongation and desaturation steps. **Nisinic acid** is formed from docosapentaenoic acid (DPA, 22:5n-3) and is subsequently converted to a 24-carbon fatty acid that is then shortened via peroxisomal  $\beta$ -oxidation to yield DHA. Given the importance of DHA in neural health, cardiovascular function, and inflammatory processes, understanding the flux through this pathway and the concentration of intermediates like **nisinic acid** is of significant interest.



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## References

- 1. Nisinic acid - Wikipedia [en.wikipedia.org]
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